

# experimental protocol for TAPT synthesis

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## Compound of Interest

Compound Name: 4,4',4''-(1,3,5-Triazine-2,4,6-triyl)trianiline

Cat. No.: B082883

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## References

- 1. Acetone peroxide - Wikipedia [en.wikipedia.org]
- 2. dni.gov [dni.gov]
- 3. Detection of Triacetone Triperoxide (TATP) Precursors with an Array of Sensors Based on MoS<sub>2</sub>/RGO Composites - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. A Powdered Simulant of Triacetone Triperoxide (TATP) for Safe Testing of X-ray Transmission Screening Equipment [mdpi.com]
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